

# Personal protective equipment for handling 3-Acetylphenanthrene

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## Compound of Interest

Compound Name: 3-Acetylphenanthrene

Cat. No.: B1329424

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## Essential Safety and Handling Guide for 3-Acetylphenanthrene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Acetylphenanthrene** (CAS No. 2039-76-1). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Acetylphenanthrene** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

## Required Personal Protective Equipment

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or other appropriate chemically resistant gloves should be worn.[3] The exact breakthrough time should be confirmed with the glove manufacturer.[4]
Respiratory Protection	Respirator	A NIOSH-approved N95 respirator or equivalent is recommended, especially when handling the powder form or if ventilation is inadequate.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact.
Footwear	Closed-toe shoes	Sandals and other open-toed footwear are not permitted in the laboratory.[5]

## Operational Plan: Weighing and Dissolving Solid 3-Acetylphenanthrene

This protocol outlines the step-by-step procedure for safely weighing and dissolving solid 3-Acetylphenanthrene.

### 1. Preparation and Precautionary Measures:

- Ensure a Safety Data Sheet (SDS) for **3-Acetylphenanthrene** is readily accessible.
- Work within a certified chemical fume hood to minimize inhalation exposure.<sup>[6]</sup>
- Verify that an eyewash station and safety shower are in close proximity and operational.<sup>[1]</sup>
- Prepare all necessary equipment and reagents before handling the compound.

## 2. Personal Protective Equipment (PPE) Donning:

- Put on a laboratory coat, ensuring it is fully buttoned.
- Don appropriate chemical-resistant gloves.<sup>[3][4]</sup>
- Wear safety goggles.<sup>[1]</sup>
- If there is a risk of generating dust, wear an N95 respirator.

## 3. Weighing Procedure:

- Place a weighing paper or boat on the analytical balance.
- Tare the balance.
- Carefully transfer the desired amount of **3-Acetylphenanthrene** powder onto the weighing paper using a clean spatula. Avoid creating dust.
- Record the weight.

## 4. Dissolution Procedure:

- Transfer the weighed **3-Acetylphenanthrene** to an appropriate glass vessel (e.g., beaker, flask).
- Add the desired solvent to the vessel.
- If necessary, use a magnetic stirrer or gentle agitation to facilitate dissolution.
- Keep the vessel covered to the extent possible to prevent vapor release.

#### 5. Post-Handling and Decontamination:

- Clean the spatula and any other contaminated reusable equipment thoroughly.
- Wipe down the work surface in the fume hood.
- Dispose of the weighing paper and any other contaminated disposable items in the designated solid chemical waste container.
- Remove gloves and wash hands thoroughly with soap and water.<sup>[6]</sup>

## Disposal Plan

All waste containing **3-Acetylphenanthrene** must be treated as hazardous waste.

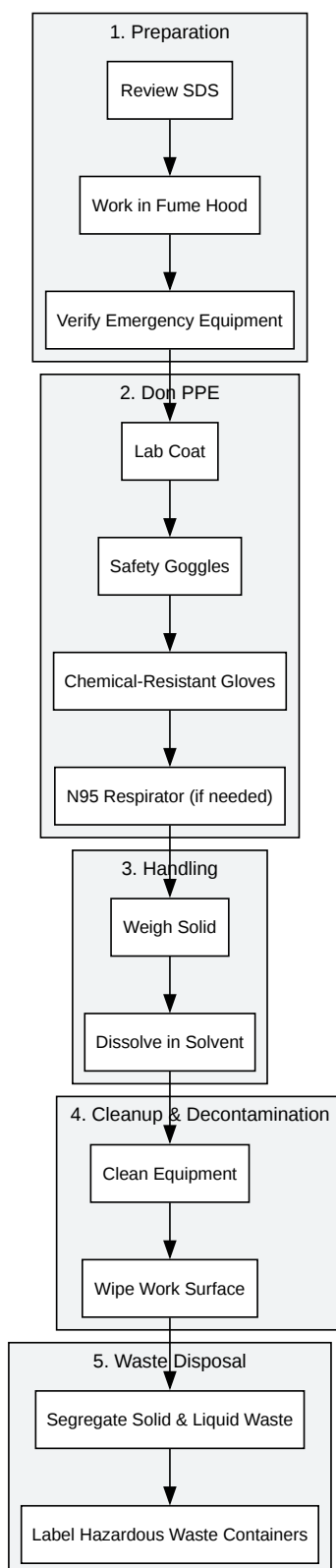
- Solid Waste: Contaminated items such as weighing papers, gloves, and paper towels should be collected in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Solutions of **3-Acetylphenanthrene** should be collected in a designated, sealed, and properly labeled container for hazardous liquid waste. Do not pour down the drain.<sup>[7]</sup>
- Container Disposal: Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous liquid waste. The empty, rinsed container should be disposed of in accordance with institutional guidelines.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.<sup>[4]</sup>  
<sup>[7]</sup>

## Physical and Chemical Properties

Property	Value
CAS Number	2039-76-1[1][8]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O[8]
Molecular Weight	220.27 g/mol [8]
Appearance	Powder/Solid[1]
Melting Point	67-71 °C

## Procedural Workflow for Handling 3-Acetylphenanthrene



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